

# 10-Thiofolic Acid: A Technical Guide for Researchers

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## Compound of Interest

Compound Name: 10-Thiofolic acid

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For the attention of researchers, scientists, and professionals in drug development, this document provides a comprehensive technical overview of **10-Thiofolic acid**, a synthetic analog of folic acid. This guide details its chemical structure, physicochemical properties, synthesis, and known biological activities, with a focus on its potential as an antibacterial and antineoplastic agent.

## Chemical Structure and Properties

**10-Thiofolic acid** is a derivative of folic acid where the nitrogen atom at the 10th position of the p-aminobenzoylglutamic acid moiety is replaced by a sulfur atom. This substitution significantly alters the electronic and steric properties of the molecule, influencing its biological activity.

### Chemical Identifiers

Identifier	Value
CAS Number	54931-98-5[1]
Molecular Formula	C <sub>19</sub> H <sub>19</sub> N <sub>6</sub> O <sub>6</sub> S
IUPAC Name	(2S)-2-[[4-[[[(2-amino-4-oxo-1,4-dihydropteridin-6-yl)methyl]thio]benzoyl]amino]pentanedioic acid

### Physicochemical Properties

Detailed experimental data on the physicochemical properties of **10-Thiofolic acid** are not readily available in the public domain. However, based on its structural similarity to folic acid, the following properties can be inferred:

Property	Value
Molecular Weight	457.44 g/mol (calculated)
Melting Point	Not reported
Solubility	Expected to have low solubility in water and organic solvents, similar to folic acid. <sup>[2]</sup> It is likely soluble in dilute aqueous bases.
pKa	Not reported

## Synthesis of 10-Thiofolic Acid

The synthesis of **10-Thiofolic acid** was first reported by Nair and Campbell in 1975.<sup>[3]</sup> The following is a general outline of the experimental protocol based on their work and general principles of organic synthesis.

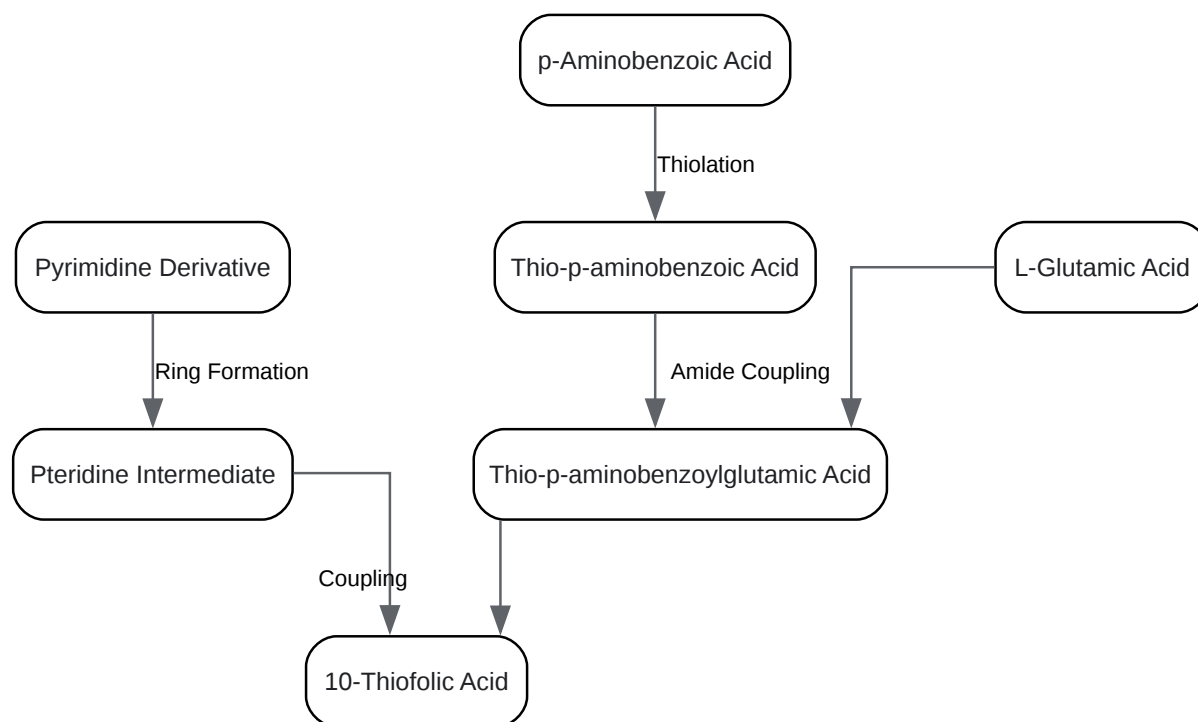
### Experimental Protocol: Synthesis of 10-Thiofolic Acid

This synthesis involves a multi-step process, beginning with the preparation of key intermediates.

**Step 1: Synthesis of the Pteridine Moiety** The pteridine portion of the molecule is typically synthesized from a pyrimidine derivative. This involves a series of reactions to construct the pyrazine ring fused to the pyrimidine ring.

**Step 2: Synthesis of the Thio-p-aminobenzoylglutamic Acid Moiety** This intermediate is prepared by introducing a thiol group onto p-aminobenzoic acid, which is then coupled with L-glutamic acid.

**Step 3: Coupling of the Pteridine and Thio-p-aminobenzoylglutamic Acid Moieties** The final step involves the coupling of the pteridine intermediate with the thio-p-aminobenzoylglutamic acid moiety to yield **10-Thiofolic acid**.

Logical Workflow for the Synthesis of **10-Thiofolic Acid**

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Caption: Synthetic pathway of **10-Thiofolic acid**.

## Biological Activity and Mechanism of Action

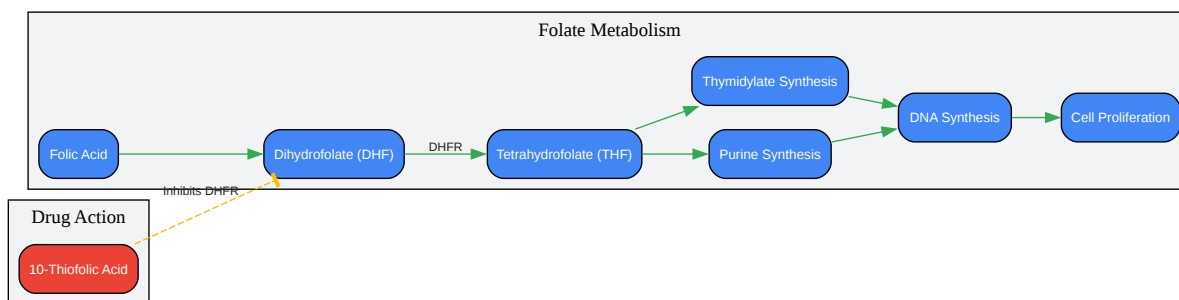
**10-Thiofolic acid** is classified as an antifolate, a class of drugs that interfere with the action of folic acid.[4] Folic acid is essential for the de novo synthesis of purines and thymidylate, which are critical for DNA synthesis and cell division.[4][5]

### Mechanism of Action: Inhibition of Dihydrofolate Reductase (DHFR)

The primary mechanism of action of most antifolates is the inhibition of the enzyme dihydrofolate reductase (DHFR).[4] DHFR is responsible for the reduction of dihydrofolate (DHF) to tetrahydrofolate (THF), the active form of folic acid.[5] By inhibiting DHFR, antifolates deplete the intracellular pool of THF, thereby blocking the synthesis of DNA and halting cell proliferation.[4] It is hypothesized that **10-Thiofolic acid** exerts its antineoplastic and antibacterial effects through this mechanism.

## Signaling Pathway: Interference with Folate Metabolism

The folate metabolism pathway is crucial for cellular proliferation. By acting as an antagonist to folic acid, **10-Thiofolic acid** disrupts this vital pathway.



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Caption: Proposed mechanism of **10-Thiofolic acid** action.

## Antibacterial and Antineoplastic Potential

**10-Thiofolic acid** has been identified as a potential antibacterial and antineoplastic agent.<sup>[1]</sup> Its ability to inhibit DHFR makes it a target for rapidly proliferating cells, such as bacteria and cancer cells, which have a high demand for nucleotide synthesis. Further research is needed to fully elucidate its efficacy and spectrum of activity in these areas.

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## References

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